

Application Notes and Protocols: Diammonium Adipate as an Electrolyte in Capacitor Manufacturing

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Compound of Interest

Compound Name: *Diammonium adipate*

Cat. No.: *B107630*

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Introduction

Diammonium adipate, the ammonium salt of adipic acid, has been utilized as a component in electrolytes for aluminum electrolytic capacitors. Its role is often as a solute or a stabilizing agent, typically in a non-aqueous solvent system such as ethylene glycol. The electrolyte is a critical component of a capacitor, acting as the cathode and facilitating the repair of the dielectric aluminum oxide layer, which is crucial for the capacitor's reliability and longevity.^[1] This document provides detailed application notes and synthesized protocols for the use of **diammonium adipate** in capacitor manufacturing, targeting research and development applications.

Data Presentation

Quantitative data on the specific performance of electrolytes containing **diammonium adipate** is not extensively available in recent scientific literature. The following table summarizes a key electrical property mentioned in patent literature for a specific electrolyte formulation.

Table 1: Electrical Resistivity of a **Diammonium Adipate**-Based Electrolyte

Electrolyte Composition	Resistivity (ohm-cm)
87 wt.% Ethylene Glycol, 9 wt.% Diammonium Adipate, 4 wt.% Ammonium Formate	180

Note: Conductivity is the reciprocal of resistivity.

Experimental Protocols

The following protocols are synthesized from general knowledge of electrolytic capacitor manufacturing and specific mentions of **diammonium adipate** in patents and technical literature.

Protocol 1: Preparation of Diammonium Adipate-Based Electrolyte

This protocol describes the preparation of a non-aqueous electrolyte using **diammonium adipate**.

Materials:

- **Diammonium adipate** (reagent grade)
- Ammonium formate (reagent grade)
- Ethylene glycol (anhydrous, <0.2% water content)
- Glass beaker
- Magnetic stirrer and stir bar
- Heating plate (optional, for gentle heating)
- Inert atmosphere glovebox or dry room (recommended)

Procedure:

- Environment: Perform all steps in a low-humidity environment, such as a glovebox or a dry room, to minimize water contamination of the electrolyte.
- Solvent Preparation: Dispense the required amount of anhydrous ethylene glycol into a clean, dry glass beaker.
- Dissolution of Solutes:
 - While stirring the ethylene glycol, slowly add the specified amount of ammonium formate.
 - Continue stirring until the ammonium formate is completely dissolved.
 - Slowly add the **diammonium adipate** to the solution.
- Mixing: Continue stirring the mixture until all components are fully dissolved, resulting in a clear, homogeneous solution. Gentle heating (not exceeding 50°C) can be applied to aid dissolution.
- Storage: Store the prepared electrolyte in a tightly sealed, moisture-proof container in a dry environment.

Protocol 2: Laboratory-Scale Aluminum Electrolytic Capacitor Assembly

This protocol outlines the steps for assembling a wound-type aluminum electrolytic capacitor for research purposes.

Materials and Equipment:

- Etched and formed high-purity aluminum anode foil
- High-purity aluminum cathode foil
- Separator paper (e.g., manila paper)
- **Diammonium adipate**-based electrolyte (from Protocol 1)
- Aluminum tabs

- Ultrasonic welder or riveting machine
- Winding machine
- Vacuum chamber for impregnation
- Aluminum can and rubber seal
- Crimping/sealing machine

Procedure:

- **Foil Cutting:** Cut the anode foil, cathode foil, and separator paper to the desired dimensions for the target capacitance and voltage rating.
- **Tab Attachment:** Attach aluminum tabs to the anode and cathode foils using ultrasonic welding or riveting. These tabs will serve as the external electrical connections.
- **Winding:** Place the anode foil and cathode foil on either side of two layers of separator paper and wind them together into a cylindrical element using a winding machine. The separator paper prevents direct contact between the anode and cathode.
- **Electrolyte Impregnation:**
 - Place the wound capacitor element into a vacuum chamber.
 - Evacuate the chamber to remove air and moisture from the element.
 - Introduce the **diammonium adipate**-based electrolyte into the chamber to fully immerse the element.
 - Release the vacuum to allow the electrolyte to penetrate and impregnate the separator paper and the pores of the etched foils.
- **Assembly and Sealing:**
 - Remove the impregnated element and insert it into an aluminum can.

- Place a rubber seal, through which the terminal tabs protrude, onto the can opening.
- Crimp the top of the aluminum can to securely seal the capacitor.
- Aging (Post-Forming): Apply a DC voltage to the sealed capacitor at an elevated temperature. This process, known as aging, helps to repair any defects in the aluminum oxide dielectric layer that may have occurred during slitting and winding.

Protocol 3: Electrochemical Testing of the Assembled Capacitor

This protocol details the standard electrochemical tests to characterize the performance of the fabricated capacitor.

Equipment:

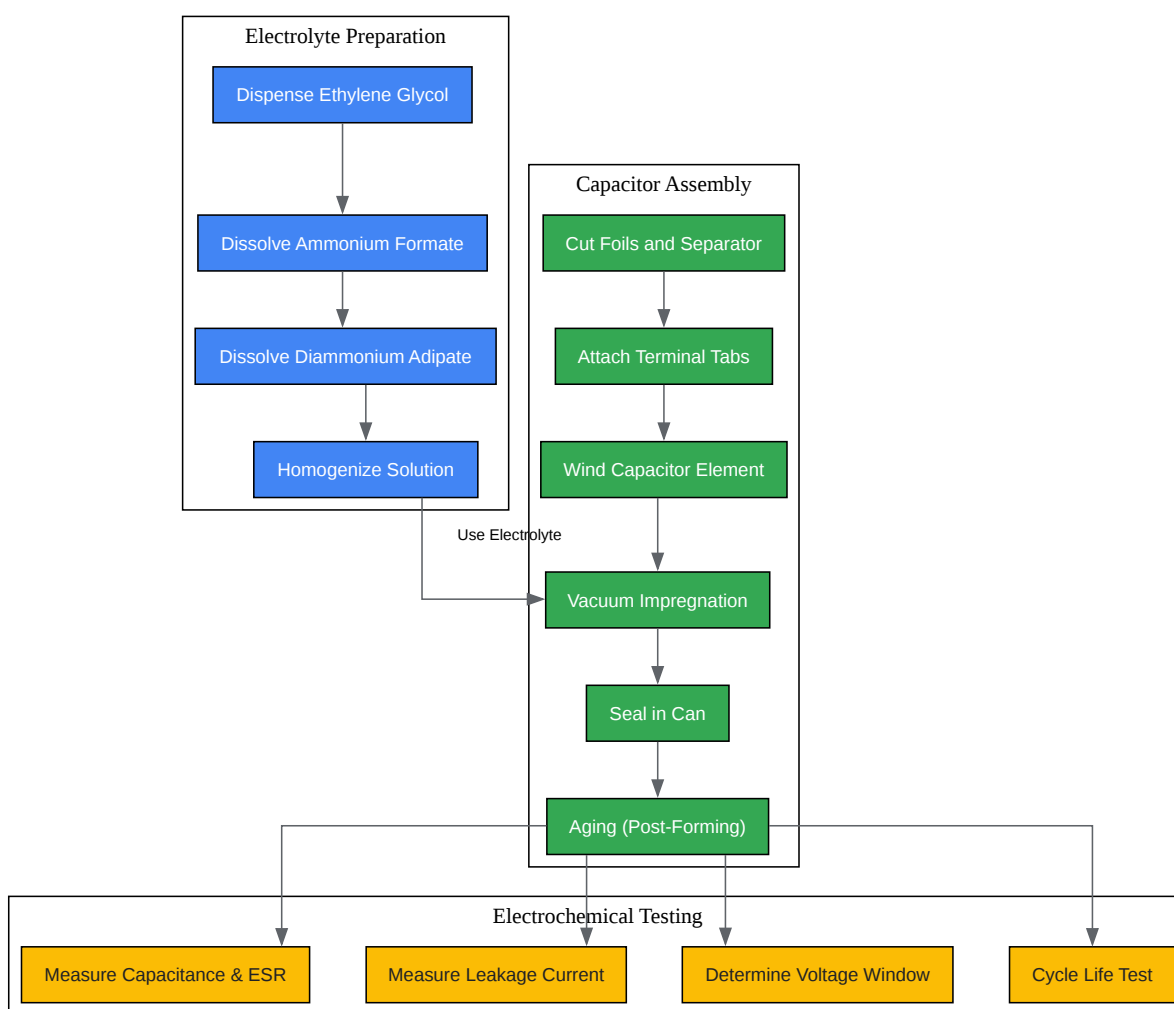
- LCR meter or impedance analyzer
- DC power supply
- Galvanostat/Potentiostat
- Temperature-controlled chamber

Procedures:

- Capacitance and Equivalent Series Resistance (ESR) Measurement:
 - Use an LCR meter to measure the capacitance and ESR at a standard frequency (e.g., 120 Hz or 1 kHz).
 - Perform measurements at different temperatures to evaluate thermal stability.
- Leakage Current Measurement:
 - Apply the rated DC voltage to the capacitor through a series resistor (e.g., 1 k Ω).

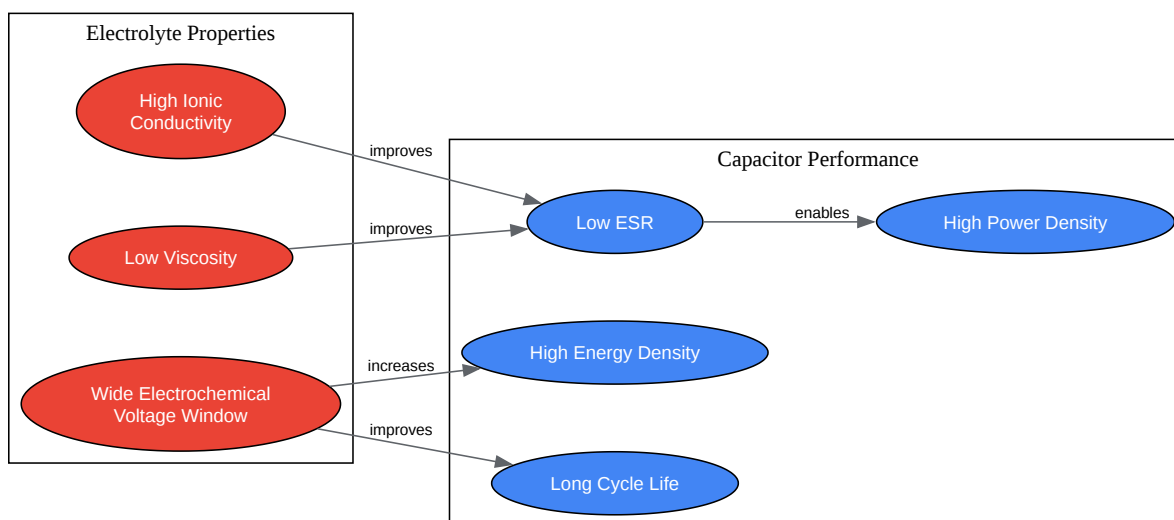
- Measure the current flowing through the capacitor after a specified time (e.g., 2 to 5 minutes). This steady-state current is the leakage current.
- Voltage Window Determination:
 - Use a galvanostat/potentiostat to perform linear sweep voltammetry (LSV) or cyclic voltammetry (CV) on the electrolyte using aluminum electrodes.
 - The voltage window is the range where the electrolyte remains stable without significant decomposition (indicated by a sharp increase in current).
- Cycle Life Testing:
 - Repeatedly charge and discharge the capacitor between its rated voltage and 0 V using a galvanostat.
 - Monitor the capacitance and ESR at regular intervals. The cycle life is often defined as the number of cycles until the capacitance fades to a certain percentage of its initial value (e.g., 80%) or the ESR increases significantly.

Mandatory Visualizations



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Caption: Experimental workflow for capacitor manufacturing and testing.



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Caption: Key electrolyte properties and their impact on capacitor performance.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Diammonium Adipate as an Electrolyte in Capacitor Manufacturing]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b107630#diammonium-adipate-as-an-electrolyte-in-capacitor-manufacturing>]

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